

Application Notes and Protocols for Sulfo Cy3 bis NHS Ester Protein Labeling

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Compound of Interest

Compound Name: *Sulfo Cy3 bis NHS ester*

Cat. No.: *B15556469*

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Introduction

Sulfo Cy3 bis NHS ester is a water-soluble, bright orange fluorescent dye designed for the covalent labeling of proteins and other biomolecules.[1][2] This reagent features two N-hydroxysuccinimide (NHS) ester functional groups, enabling it to react efficiently with primary amines (such as the side chain of lysine residues and the N-terminus) on target molecules to form stable amide bonds.[3][4] The presence of two NHS esters may result in a brighter fluorescent signal compared to mono-NHS ester dyes, making it a valuable tool for various bioanalytical and imaging applications.[5][6] The sulfonate groups on the cyanine dye core enhance its water solubility, allowing for labeling reactions to be performed in aqueous buffers without the need for organic co-solvents, which is particularly beneficial for proteins that are prone to denaturation.[7][8]

Chemical Properties and Specifications

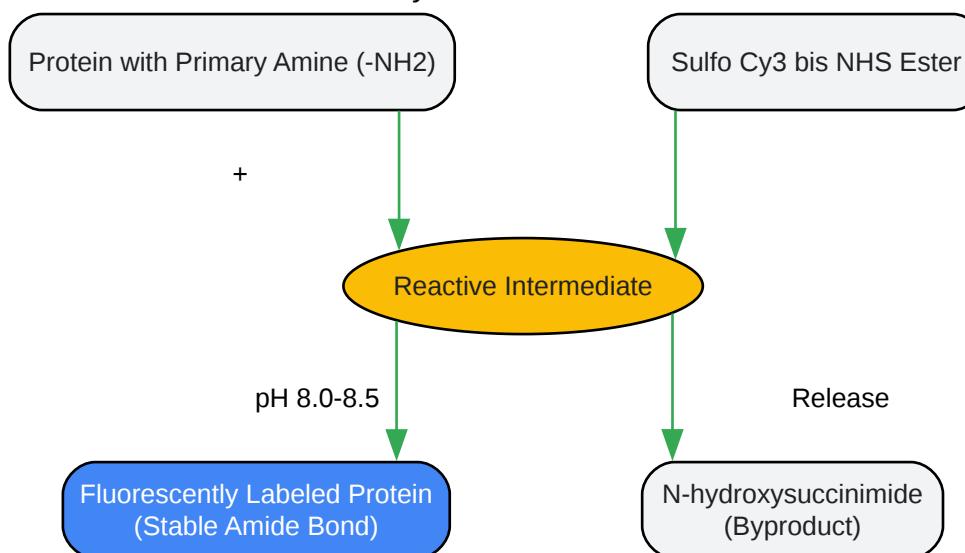
The key characteristics of **Sulfo Cy3 bis NHS ester** are summarized in the table below. These properties are essential for designing and troubleshooting labeling experiments.

Property	Value	Reference(s)
Excitation Maximum (λ_{max})	~550-555 nm	[7][9]
Emission Maximum (λ_{max})	~570-572 nm	[7][9]
Molecular Weight	Varies by manufacturer	[7]
Reactive Group	bis N-hydroxysuccinimide (NHS) ester	[3][4]
Target Functional Group	Primary amines (-NH ₂)	[4][10]
Solubility	High in water, DMSO, DMF	[7][8]
Optimal pH for Reaction	7.2 - 8.5	[11]

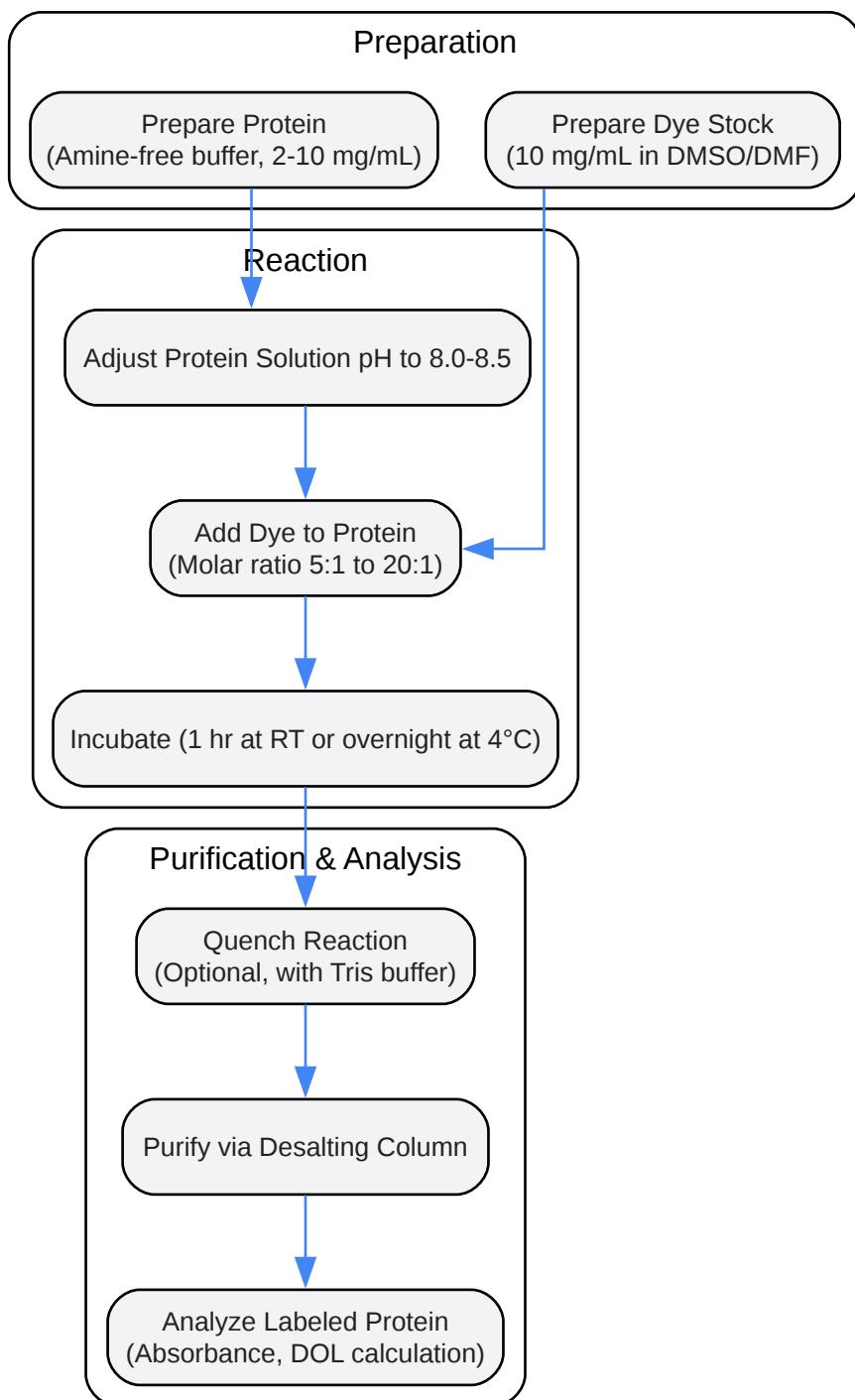
Reaction Mechanism

The labeling reaction of **Sulfo Cy3 bis NHS ester** with a protein is a nucleophilic acyl substitution. The primary amine group on the protein acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This results in the formation of a stable amide bond and the release of N-hydroxysuccinimide (NHS) as a byproduct. The reaction is most efficient at a slightly alkaline pH (8.0-8.5), where the primary amines are deprotonated and thus more nucleophilic.

Reaction of Sulfo Cy3 bis NHS Ester with a Protein



Protein Labeling Workflow with Sulfo Cy3 bis NHS Ester

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. apexbt.com [apexbt.com]
- 3. abpbio.com [abpbio.com]
- 4. apexbt.com [apexbt.com]
- 5. Cyanine 3 bisuccinimidyl ester [equivalent to Cy3® bisNHS ester] | AAT Bioquest [aatbio.com]
- 6. docs.aatbio.com [docs.aatbio.com]
- 7. Sulfo-Cy3 NHS ester | BroadPharm [broadpharm.com]
- 8. ibiantech.com [ibiantech.com]
- 9. vectorlabs.com [vectorlabs.com]
- 10. Labeling a protein with fluorophores using NHS ester derivitization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. tools.thermofisher.com [tools.thermofisher.com]
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